

physical and chemical properties of trimethylamine phosphate

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Compound of Interest

Compound Name: Trimethyl amine phosphate

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An In-depth Technical Guide to Trimethylamine Phosphate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Trimethylamine phosphate is an organic salt formed from the reaction of the weak base trimethylamine and phosphoric acid. While not as extensively characterized in scientific literature as its individual components, its properties can be inferred from the well-documented characteristics of trimethylamine and phosphoric acid. This technical guide provides a comprehensive overview of the known and extrapolated physical and chemical properties of trimethylamine phosphate, alongside relevant experimental protocols and conceptual diagrams to support researchers in its synthesis, handling, and potential applications.

The formation of this salt is relevant in contexts such as the trapping of volatile trimethylamine, where an acidic medium like phosphoric acid can be used to create a non-volatile salt.

Physical and Chemical Properties

Quantitative data for the precursor molecules, trimethylamine and trimethyl phosphate (an ester, not the direct acid component but a related organophosphorus compound), are provided for reference. The properties of trimethylamine phosphate as a salt would be distinct, likely presenting as a solid with solubility dependent on the stoichiometry of the acid-base reaction.

Table 1: Physical Properties of Trimethylamine and Trimethyl Phosphate

Property	Trimethylamine	Trimethyl Phosphate
Molecular Formula	C ₃ H ₉ N	C ₃ H ₉ O ₄ P[1]
Molecular Weight	59.11 g/mol [2]	140.07 g/mol [1]
Appearance	Colorless gas with a strong fishy, ammoniacal odor[2][3]	Colorless liquid[1][4]
Melting Point	-117.2 °C[2]	-46 °C[1][4]
Boiling Point	3 to 7 °C[2]	197 °C[4][5]
Density	0.67 g/cm ³ (at 0 °C)[2]	1.187 g/cm ³ [1]
Solubility in Water	Miscible[2]	Good solubility/Miscible[1][4][5]

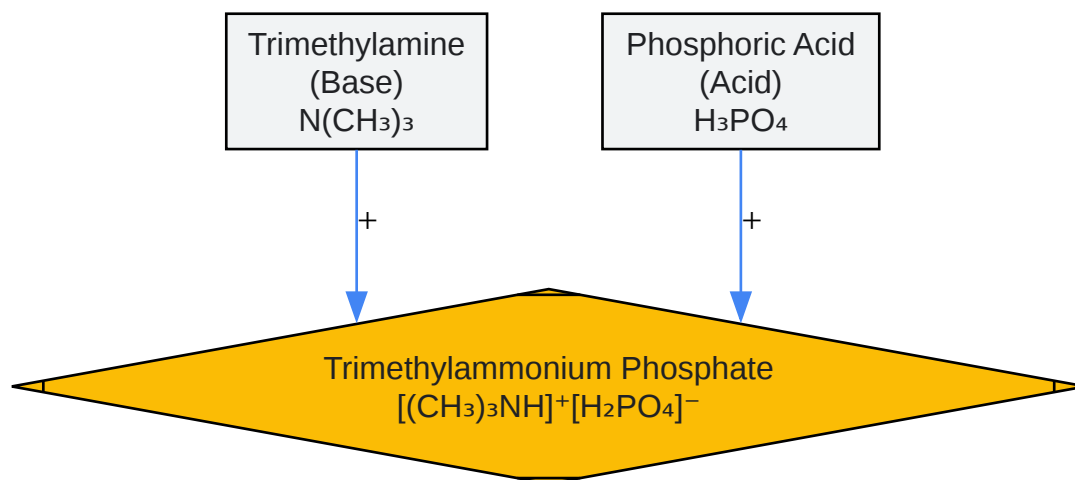
Table 2: Chemical Properties of Trimethylamine and Trimethyl Phosphate

Property	Trimethylamine	Trimethyl Phosphate
pKb	4.19[2]	Not Applicable
CAS Number	75-50-3[2]	512-56-1[1]
Stability	Stable, but hygroscopic and flammable[3]	Stable under recommended storage conditions[6]
Reactivity	Acts as a good nucleophile and Lewis base.[2] Incompatible with acids, oxidizing agents, and several metals.[3]	Can act as a mild methylating agent.[4][7] May explode when heated.[6][8]

Conceptual Diagrams

Formation of Trimethylamine Phosphate

The following diagram illustrates the acid-base reaction between trimethylamine and phosphoric acid, resulting in the formation of the trimethylammonium cation and various phosphate anions, depending on the stoichiometry.

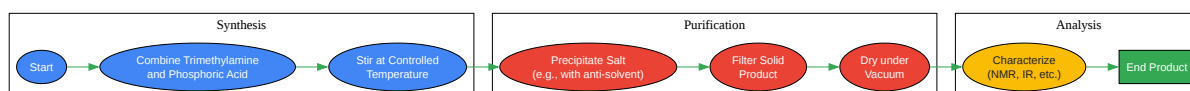


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Acid-base reaction forming trimethylamine phosphate.

Experimental Workflow: Synthesis and Purification

This diagram outlines a potential workflow for the synthesis and purification of trimethylamine phosphate in a laboratory setting.



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A potential workflow for the synthesis and purification of trimethylamine phosphate.

Experimental Protocols

Detailed experimental protocols for trimethylamine phosphate are not readily available in the literature. However, based on general chemical principles, the following methodologies can be proposed.

Synthesis of Trimethylamine Phosphate

This protocol describes a general method for the acid-base neutralization reaction to form the salt.

- Materials:
 - Trimethylamine (aqueous solution or gas)
 - Phosphoric acid (e.g., 85% aqueous solution)
 - Anhydrous solvent (e.g., ethanol or isopropanol)
 - Stir plate and magnetic stir bar
 - Ice bath
 - Addition funnel
- Procedure:
 1. In a flask, dissolve a known concentration of phosphoric acid in the chosen anhydrous solvent.
 2. Cool the flask in an ice bath to manage the exothermic nature of the reaction.
 3. Slowly add a stoichiometric amount of trimethylamine solution to the phosphoric acid solution using an addition funnel while stirring continuously. If using trimethylamine gas, it can be bubbled through the solution.
 4. Monitor the pH of the solution. The reaction is complete when the desired pH, indicating the formation of the salt, is reached.

5. The trimethylamine phosphate salt may precipitate out of the solution, or the solvent may need to be removed to obtain the solid product.

Purification by Recrystallization

- Materials:
 - Crude trimethylamine phosphate
 - Suitable solvent system (a solvent in which the salt is soluble at high temperatures but less soluble at low temperatures)
 - Heating mantle or hot plate
 - Filtration apparatus (e.g., Büchner funnel)
- Procedure:
 1. Dissolve the crude trimethylamine phosphate in a minimal amount of the hot solvent.
 2. Once fully dissolved, allow the solution to cool slowly to room temperature, and then in an ice bath to promote crystallization.
 3. Collect the purified crystals by vacuum filtration.
 4. Wash the crystals with a small amount of cold solvent to remove any remaining impurities.
 5. Dry the crystals under a vacuum to remove any residual solvent.

Analytical Methods

The characterization of the final product would involve standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{31}P NMR would be crucial to confirm the presence of the trimethylammonium cation and the phosphate anion and to determine the purity of the sample.
- Infrared (IR) Spectroscopy: To identify the characteristic functional groups, such as the N-H stretch of the trimethylammonium ion and the P-O stretches of the phosphate group.

- Melting Point Analysis: A sharp melting point range would indicate a high degree of purity.

A method for the analysis of trimethylamine in aqueous samples involves derivatization followed by liquid chromatography.[9] For the analysis of trimethylamine in air, samples can be collected on phosphoric acid-coated tubes and analyzed by gas chromatography.[10] These methods could be adapted for the analysis of trimethylamine phosphate after appropriate sample preparation.

Signaling Pathways

There is no direct evidence in the reviewed literature to suggest that trimethylamine phosphate itself is involved in specific signaling pathways. However, trimethylamine is a metabolite that can be converted in the gut to trimethylamine N-oxide (TMAO), a compound that has been studied for its role in cardiovascular disease.

Safety and Handling

- Trimethylamine: Is a flammable and corrosive gas.[2] It can cause severe skin and eye irritation.[2]
- Phosphoric Acid: Is a corrosive substance.
- Trimethyl Phosphate: Is considered toxic by ingestion and inhalation and is a strong irritant to the skin and eyes.[8]

When synthesizing and handling trimethylamine phosphate, appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn. All work should be conducted in a well-ventilated fume hood.

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